

Introduction: Understanding Nitrobenzene-13C6 in a Research Context

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Compound of Interest

Compound Name: Nitrobenzene-13C6

CAS No.: 89059-37-0

Cat. No.: B041749

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Nitrobenzene-13C6 is a stable, non-radioactive, isotopically labeled form of nitrobenzene where the six carbon atoms of the benzene ring are replaced with the carbon-13 (^{13}C) isotope. [1][2] This labeling makes it an invaluable tool in metabolic studies, proteomics, and environmental fate analysis, allowing researchers to trace the molecule's path through complex biological and chemical systems. While the ^{13}C label provides a distinct mass signature for analytical detection, it is crucial for researchers to understand that the fundamental chemical reactivity and toxicological profile of **Nitrobenzene-13C6** are essentially identical to that of its unlabeled counterpart, nitrobenzene.[3]

This guide, designed for scientists and drug development professionals, moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper understanding of the "why" behind the safety protocols. By elucidating the mechanisms of toxicity and the rationale for handling procedures, we aim to foster a culture of intrinsic safety in the laboratory.

Section 1: Chemical Identity and Physicochemical Properties

Nitrobenzene-13C6 is a pale yellow, oily liquid with a characteristic almond-like or shoe polish odor.[4][5] Its physical properties are critical for understanding its behavior in a laboratory setting, from storage considerations to its potential for environmental dispersion. The primary difference from standard nitrobenzene is its molecular weight, which is increased by six mass units due to the ^{13}C isotopes.

Property	Value	Source(s)
Chemical Formula	$^{13}\text{C}_6\text{H}_5\text{NO}_2$	[1]
Molecular Weight	129.07 g/mol	[1][2]
CAS Number	89059-37-0	[1][2]
Appearance	Colorless to pale yellow oily liquid	[5][6]
Boiling Point	210-211 °C	[1]
Melting Point	5.7 °C (42.3 °F)	[5]
Flash Point	88 °C (190.4 °F) - Closed Cup	[1]
Density	1.253 g/mL at 25 °C	[1]
Solubility in Water	Very slightly soluble (0.19 g/100 mL at 20 °C)	[5][7]
Vapor Density	4.3 (Air = 1)	[7]

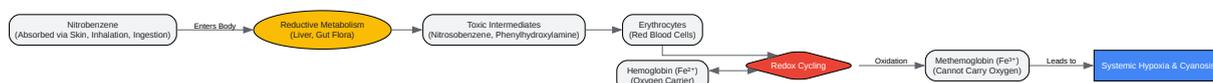
Expert Insight: The high vapor density indicates that nitrobenzene vapors are significantly heavier than air and will accumulate in low-lying areas, posing a hidden inhalation hazard.[7] Its combustible nature, evidenced by the flash point, requires stringent control of ignition sources. [6][8]

Section 2: The Toxicological Profile: A Mechanistic Overview

Nitrobenzene is highly toxic and presents a significant health risk through all primary routes of exposure: inhalation, dermal absorption, and ingestion.[2][4] Its toxicity is not immediate; effects can be delayed by 2 to 4 hours, which can lead to a false sense of security after an exposure incident.[6] The primary cause of its systemic toxicity is the formation of methemoglobin.[6]

Mechanism of Methemoglobinemia: The reductive metabolism of nitrobenzene, which occurs in the liver and by gut microflora, is the key toxicological pathway.[9] This process generates

reactive intermediates, such as nitrosobenzene and phenylhydroxylamine. These metabolites engage in redox cycling within erythrocytes (red blood cells), oxidizing the ferrous iron (Fe^{2+}) in hemoglobin to its ferric state (Fe^{3+}). This altered form, known as methemoglobin, is incapable of binding and transporting oxygen, leading to cyanosis (a bluish discoloration of the skin) and cellular hypoxia.[6][9]



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Caption: Metabolic activation of nitrobenzene leading to methemoglobin formation.

Target Organ Toxicity: Prolonged or repeated exposure causes significant damage to several organs.[6][10]

- Blood and Spleen: Besides methemoglobinemia, nitrobenzene can cause hemolytic anemia. The spleen becomes enlarged due to congestion and the increased destruction of red blood cells.[10]
- Liver and Kidneys: These organs are involved in metabolizing and clearing the compound and its toxic byproducts, leading to potential damage such as hepatocytomegaly and necrosis.[9][10]
- Reproductive System: Nitrobenzene is a known male reproductive toxicant, potentially causing testicular atrophy and impairing fertility. It is also suspected of damaging the unborn child.[8][10]
- Carcinogenicity: The substance is suspected of causing cancer.[2][8][11]

Section 3: Safe Handling, Storage, and Personal Protection

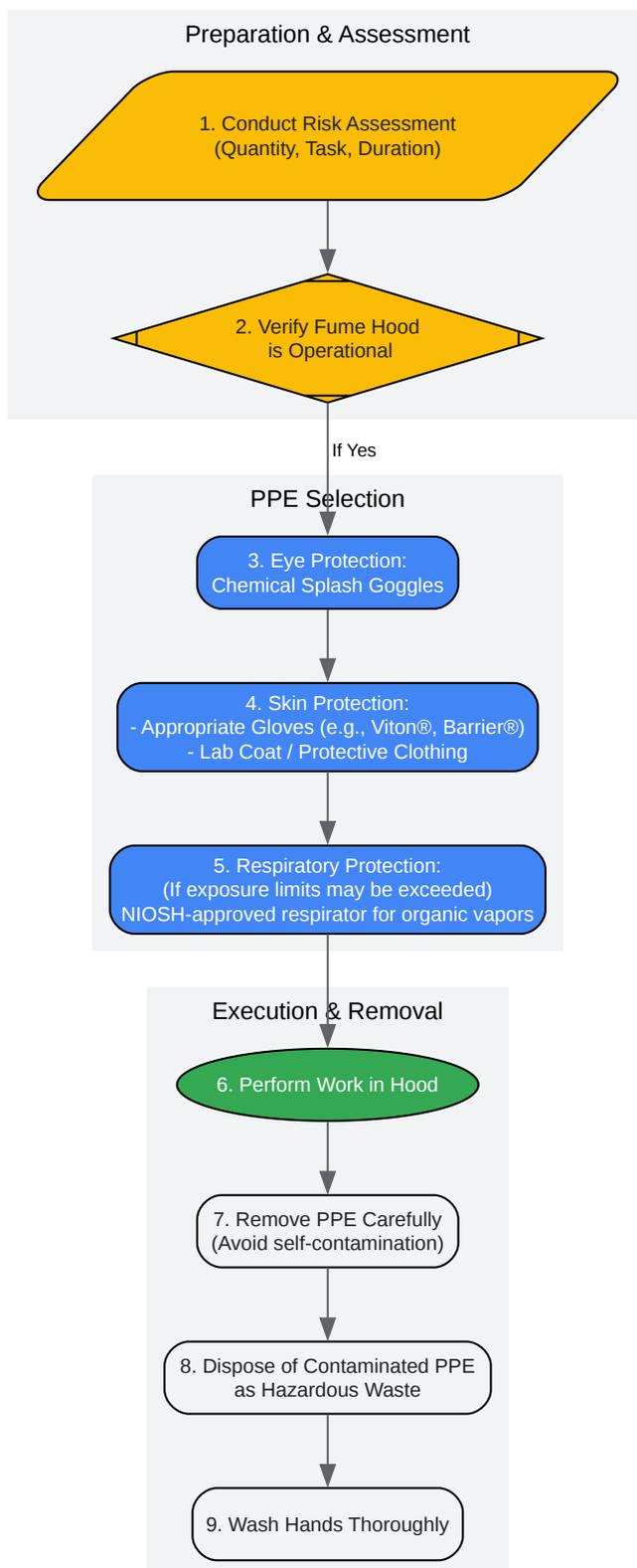
A proactive and informed approach to handling and storage is paramount. The rapid absorption of nitrobenzene through the skin is a critical risk that must be managed with appropriate personal protective equipment (PPE).[6][8]

Experimental Protocol: Safe Handling and Storage

- Procurement and Receipt: Log the chemical in your inventory immediately upon receipt. Inspect the container for any signs of damage or leakage before accepting the package.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances like strong acids (nitric acid), bases, and oxidizing agents.[6]
 - Keep containers tightly closed and upright to prevent leakage.[8]
 - Store away from direct sunlight and all sources of ignition, such as heat, sparks, and open flames.[6][12]
 - The designated storage area should be clearly labeled with the appropriate hazard warnings.
- Handling:
 - All work must be conducted in a certified chemical fume hood to maintain airborne concentrations below permissible exposure limits.[6]
 - When transferring material, ground and bond containers to prevent the buildup of electrostatic charge. Use spark-proof tools.[6][8]
 - Avoid contact with skin, eyes, and clothing.[8] Do not breathe vapors or mists.[13]
 - An eyewash station and safety shower must be immediately accessible in the work area.[4]
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[12]

Personal Protective Equipment (PPE) Workflow

The selection of PPE is not a one-size-fits-all approach; it must be based on a risk assessment of the specific procedure being performed.



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Caption: Decision workflow for selecting and using appropriate PPE.

Section 4: Emergency Procedures and First Aid

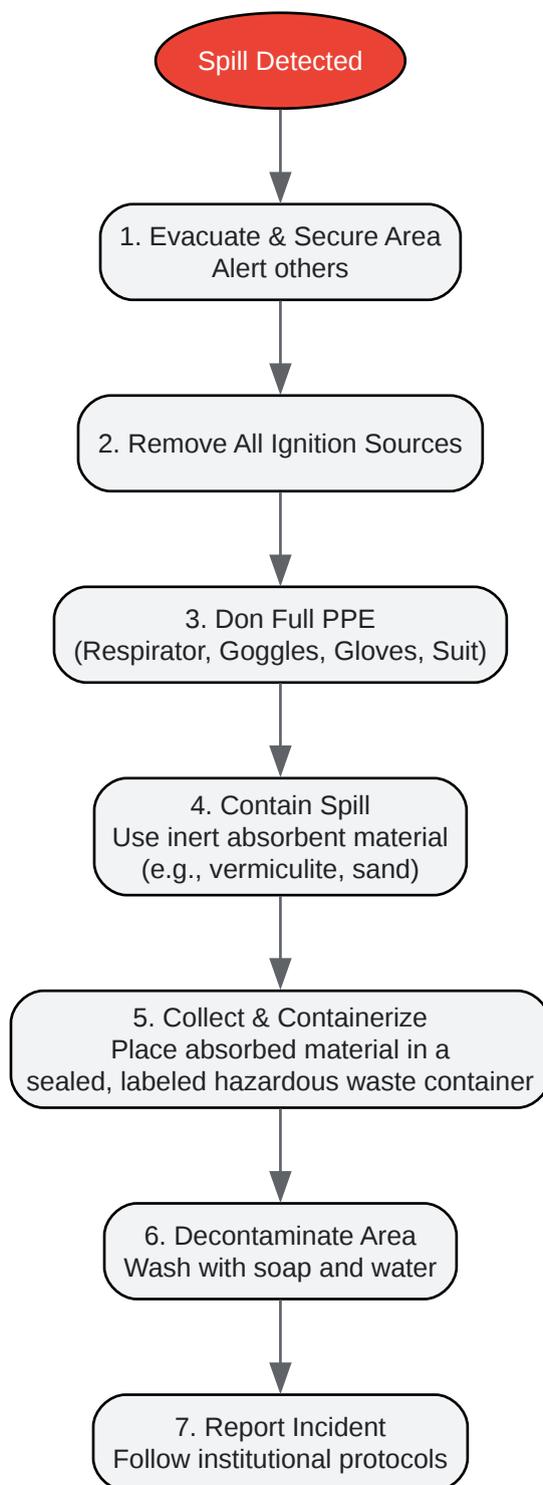
Immediate and correct response to an exposure or spill is critical to mitigating the severe health effects of **Nitrobenzene-13C6**.

Experimental Protocol: First-Aid Measures

- General Advice: Remove the victim from the source of exposure immediately, ensuring your own safety first.[14] Call for immediate medical attention for any significant exposure.[4] Effects may be delayed.[6]
- Inhalation: Move the person to fresh air.[7][12] If breathing is difficult or has stopped, provide artificial respiration or oxygen, administered by trained personnel.[7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][12] Pay special attention to the scalp and fingernails.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][12]
- Ingestion: Do NOT induce vomiting.[8] If the person is conscious, rinse their mouth with water.[8][12] Never give anything by mouth to an unconscious person.[8]

Accidental Release Measures

A spill of **Nitrobenzene-13C6** must be treated as a serious incident.



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Caption: Step-by-step emergency response procedure for a chemical spill.

Spill Cleanup Protocol:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area. Ensure the area is well-ventilated, preferably within a fume hood.[8]
- Control Ignition Sources: Remove all sources of ignition.[6][8]
- Containment: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[6][13] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, sealed container for hazardous waste disposal.[6][8]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of all contaminated materials (absorbent, PPE, cleaning supplies) as hazardous waste in accordance with local, state, and federal regulations.[13]

References

- Material Safety Data Sheet Nitrobenzene - Vastani. (n.d.).
- NITROBENZENE - CAMEO Chemicals. (n.d.).
- Nitro Benzene CAS No 98-95-3 MATERIAL SAFETY DATA SHEET SDS/MSDS - CDH Fine Chemical. (n.d.).
- **Nitrobenzene-13C6** 13C 99atom 89059-37-0 - Sigma-Aldrich. (n.d.).
- Toxicological Profile for Nitrobenzene - Agency for Toxic Substances and Disease Registry | ATSDR. (n.d.).
- Nitrobenzene - Registration Dossier - ECHA. (n.d.).
- Nitrobenzene - Wikipedia. (n.d.).
- NITROBENZENE FOR SYNTHESIS MSDS | CAS 98-95-3 MSDS - Loba Chemie. (2015, April 9).
- HEALTH EFFECTS - Toxicological Profile for Nitrobenzene - NCBI Bookshelf. (n.d.).
- Safety Data Sheet: Nitrobenzene - Carl ROTH. (n.d.).
- NITROBENZENE - CAMEO Chemicals - NOAA. (n.d.).
- SAFETY DATA SHEET - Sigma-Aldrich. (2025, November 6).
- Nitrobenzene (¹³C₆, 99%) - Cambridge Isotope Laboratories, CLM-675-0.1. (n.d.).
- **Nitrobenzene-13C6** | C₆H₅NO₂ | CID 12210412 - PubChem - NIH. (n.d.).
- Isotope-Labeled Compounds Handbook - MedchemExpress.com. (n.d.).

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Sources

- [1. Nitrobenzene-13C6 13C 99atom 89059-37-0 \[sigmaaldrich.com\]](#)
- [2. Nitrobenzene-13C6 | C6H5NO2 | CID 12210412 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [4. cameochemicals.noaa.gov \[cameochemicals.noaa.gov\]](#)
- [5. Nitrobenzene - Wikipedia \[en.wikipedia.org\]](#)
- [6. vastanichem.com \[vastanichem.com\]](#)
- [7. NITROBENZENE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [8. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [9. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- [10. HEALTH EFFECTS - Toxicological Profile for Nitrobenzene - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [11. isotope.com \[isotope.com\]](#)
- [12. lobachemie.com \[lobachemie.com\]](#)
- [13. carlroth.com \[carlroth.com\]](#)
- [14. echa.europa.eu \[echa.europa.eu\]](#)
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